

Antioxidant 1024 in Polyethylene Stabilization: Application Notes and Protocols

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Antioxidant 1024 is a high molecular weight, hindered phenolic antioxidant and metal deactivator, chemically known as N,N'-bis(3,5-di-tert-butyl-4-hydroxyhydrocinnamoyl)hydrazine. It is a highly effective, non-discoloring stabilizer for organic polymers subjected to oxidative degradation. This document provides detailed application notes and experimental protocols for the use of Antioxidant 1024 in the stabilization of polyethylene (PE), with a focus on high-density polyethylene (HDPE) and cross-linked polyethylene (XLPE). Its dual functionality as a primary antioxidant and a metal deactivator makes it particularly suitable for applications where polyethylene comes into contact with metals, such as in wire and cable insulation.[1][2]

Mechanism of Action

Antioxidant 1024 functions as a primary antioxidant by donating a hydrogen atom from its phenolic hydroxyl groups to terminate the free-radical chain reactions that lead to polymer degradation. The resulting phenoxy radical is sterically hindered and resonance-stabilized, preventing it from initiating new degradation chains. Additionally, the hydrazide group in its structure acts as a powerful chelating agent, deactivating metal ions (e.g., copper) that can catalyze the oxidative degradation of polyethylene.[3]

Data Presentation



The following tables summarize the performance of **Antioxidant 1024** in polyethylene, based on key stability indicators such as Melt Flow Rate (MFR) and Oxidation Induction Time (OIT).

Table 1: Short-Term Heat-Oxygen Stability of HDPE with Various Hindered Phenolic Antioxidants

Antioxidant (0.1 wt%)	MFR (g/10 min) after 5 extrusions	OIT (min) at 200°C
None	2.5	< 1
Irganox 1010	0.8	89.7
Irganox 1024	1.2	75.8
Irganox 1330	0.7	97.3
Irganox 3114	1.5	86.5

Source: Adapted from a study on the heat-oxygen stability of HDPE.[4][5]

Table 2: Long-Term Heat-Oxygen Stability of HDPE with Hindered Phenolic Antioxidants (Aged at 110°C in Oxygen-Pressurized Deionized Water)

Antioxidant (0.1 wt%)	Time to Failure (h)
None	< 28
Irganox 1010	56
Irganox 1024	> 70
Irganox 3114	> 70

Source: Adapted from a study on the heat-oxygen stability of HDPE.[4]

Experimental Protocols Evaluation of Melt Flow Rate (MFR)



Objective: To assess the processing stability of polyethylene formulations containing **Antioxidant 1024** by measuring the ease of flow of the molten polymer.

Apparatus: Extrusion Plastometer (Melt Flow Indexer) conforming to ASTM D1238.

Procedure:

- Sample Preparation: Dry the polyethylene granules (with and without **Antioxidant 1024**) to a moisture content below 0.05%.
- Instrument Setup:
 - Set the cylinder temperature to 190°C for polyethylene.
 - Select the appropriate piston and weight to apply a load of 2.16 kg.
- Measurement:
 - Charge the cylinder with 3-5 grams of the polyethylene sample.
 - Allow the material to preheat for a specified time (typically 6-8 minutes).
 - Extrude the molten polymer through the die.
 - Collect the extrudate for a fixed period (e.g., 1 minute).
 - Weigh the collected extrudate.
- Calculation: Calculate the MFR in grams per 10 minutes using the formula: MFR (g/10 min) =
 (Weight of extrudate in grams / Collection time in minutes) * 10

Determination of Oxidation Induction Time (OIT)

Objective: To evaluate the thermo-oxidative stability of polyethylene stabilized with **Antioxidant 1024**.

Apparatus: Differential Scanning Calorimeter (DSC) conforming to ISO 11357-6.

Procedure:



- Sample Preparation: Place a small, uniform sample (5-10 mg) of the polyethylene formulation in an open aluminum pan.
- Instrument Setup:
 - Place the sample pan and an empty reference pan in the DSC cell.
 - Purge the cell with an inert gas (nitrogen) at a flow rate of 50 mL/min.
- Measurement:
 - Heat the sample from room temperature to 200°C at a rate of 20°C/min under the nitrogen atmosphere.
 - Once the temperature has stabilized at 200°C, switch the purge gas to oxygen at the same flow rate.
 - Record the time from the introduction of oxygen until the onset of the exothermic oxidation peak.
- Analysis: The OIT is the time interval from the switch to oxygen to the onset of the oxidation exotherm on the DSC curve.

Assessment of Color Stability

Objective: To measure the resistance to discoloration of polyethylene formulations containing **Antioxidant 1024** upon exposure to heat and/or UV light.

Apparatus: Spectrophotometer or colorimeter capable of CIELAB color measurements.

Procedure:

- Sample Preparation: Prepare flat, opaque plaques of the polyethylene formulations by compression molding.
- Initial Measurement:
 - Calibrate the colorimeter according to the manufacturer's instructions.



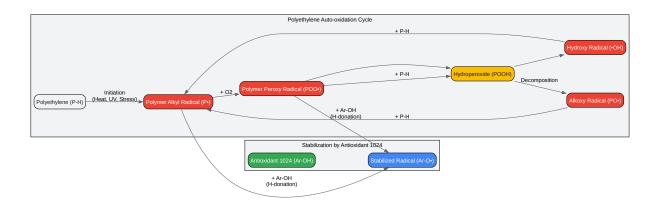




- Measure the initial L, a, and b* values of the unaged samples.
- Accelerated Aging: Expose the samples to accelerated aging conditions (e.g., in a circulating air oven at a specified temperature or in a UV weathering chamber).
- Periodic Measurements: At regular intervals, remove the samples from the aging chamber and measure their L, a, and b* values.
- Calculation of Yellowness Index (YI): The Yellowness Index can be calculated from the
 CIELAB values using the following formula (as per ASTM E313): YI = 100 * (C1 * X C2 * Z)
 / Y where X, Y, and Z are the CIE tristimulus values and C1 and C2 are coefficients. A
 simpler, more common calculation is often based on the b* value. An increase in the b* value
 and the YI indicates yellowing.

Visualizations

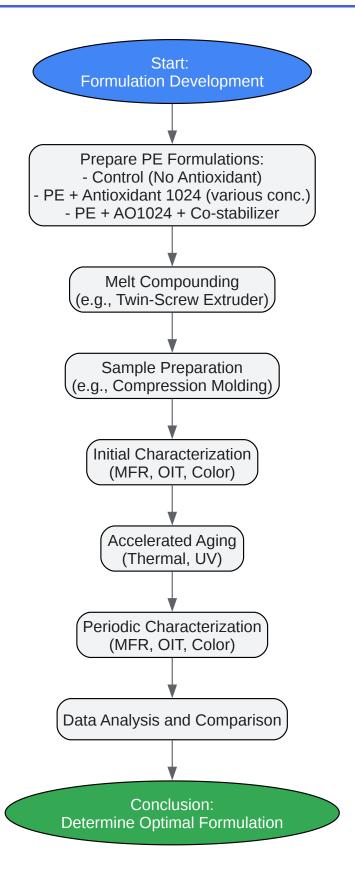




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Caption: Mechanism of polyethylene auto-oxidation and stabilization by Antioxidant 1024.





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Caption: Experimental workflow for evaluating the performance of **Antioxidant 1024** in polyethylene.

Synergistic Effects

Antioxidant 1024, as a primary antioxidant, can exhibit synergistic effects when combined with secondary antioxidants, such as phosphites or thioesters.[2] Phosphite co-stabilizers function by decomposing hydroperoxides into non-radical, stable products, thus preventing the chain-branching step of auto-oxidation and reducing the consumption of the primary antioxidant. This combination provides comprehensive protection during both high-temperature processing and long-term service life, often resulting in improved color stability and enhanced long-term heat aging performance.[6] While specific quantitative data for the synergistic effect of Antioxidant 1024 with phosphites in polyethylene is not readily available in the reviewed literature, the general principle of this synergy is well-established for hindered phenolic antioxidants.

Applications in Polyethylene

Due to its excellent antioxidant and metal deactivation properties, **Antioxidant 1024** is particularly well-suited for the following polyethylene applications:

- Wire and Cable Insulation: In cross-linked polyethylene (XLPE) used for wire and cable insulation, Antioxidant 1024 protects the polymer from degradation catalyzed by the copper conductor.[1][2]
- Pipes and Fittings: It enhances the long-term thermal stability of polyethylene pipes, especially those used for hot water transportation.
- Geomembranes: Antioxidant 1024 can improve the durability and service life of polyethylene geomembranes used in demanding environmental conditions.
- Molded and Extruded Articles: For any polyethylene product that requires long-term heat stability and color retention, particularly during processing and end-use.

Conclusion

Antioxidant 1024 is a versatile and highly effective stabilizer for polyethylene, offering robust protection against thermo-oxidative degradation and metal-catalyzed degradation. Its



performance, particularly in enhancing long-term thermal stability, makes it a valuable additive for demanding applications. For optimal performance, it is recommended to evaluate **Antioxidant 1024** in combination with secondary antioxidants to leverage potential synergistic effects. The experimental protocols provided in this document offer a framework for the systematic evaluation of **Antioxidant 1024** in specific polyethylene formulations.

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- To cite this document: BenchChem. [Antioxidant 1024 in Polyethylene Stabilization: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329266#antioxidant-1024-in-polyethylene-stabilization]

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